

# An In-depth Technical Guide to 2-Iodobenzohydrazide: Discovery, Synthesis, and Characterization

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## Compound of Interest

Compound Name: 2-Iodobenzohydrazide

Cat. No.: B1297923

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## Abstract

**2-Iodobenzohydrazide**, a halogenated derivative of benzohydrazide, serves as a crucial building block in the synthesis of various heterocyclic compounds with significant therapeutic potential. While its direct biological activities are not extensively documented, its role as a precursor for novel antimicrobial and anticancer agents is of considerable interest in medicinal chemistry. This technical guide provides a comprehensive overview of the discovery, synthesis, and physicochemical properties of **2-Iodobenzohydrazide**, along with detailed experimental protocols and a look into the biological activities of its derivatives.

## Introduction and Historical Context

The history of **2-Iodobenzohydrazide** is intrinsically linked to the broader exploration of hydrazide compounds in medicinal chemistry. A pivotal moment in this field was the discovery of the antitubercular activity of isoniazid (isonicotinic acid hydrazide) in the early 1950s. This breakthrough catalyzed extensive research into the synthesis and biological evaluation of a wide array of hydrazide derivatives, including those of benzoic acid.

While the precise first synthesis of **2-Iodobenzohydrazide** is not readily available in seminal, standalone publications, its preparation falls under the general and well-established methods

for synthesizing benzohydrazides. These methods have been refined over the years, including the application of microwave-assisted synthesis to enhance reaction efficiency. The primary importance of **2-Iodobenzohydrazide** lies in its utility as a versatile starting material for creating more complex molecules with potential therapeutic applications.

## Physicochemical Properties

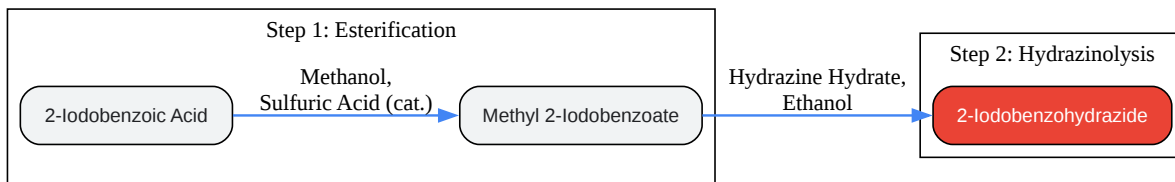
A summary of the key physicochemical properties of **2-Iodobenzohydrazide** is presented in the table below.

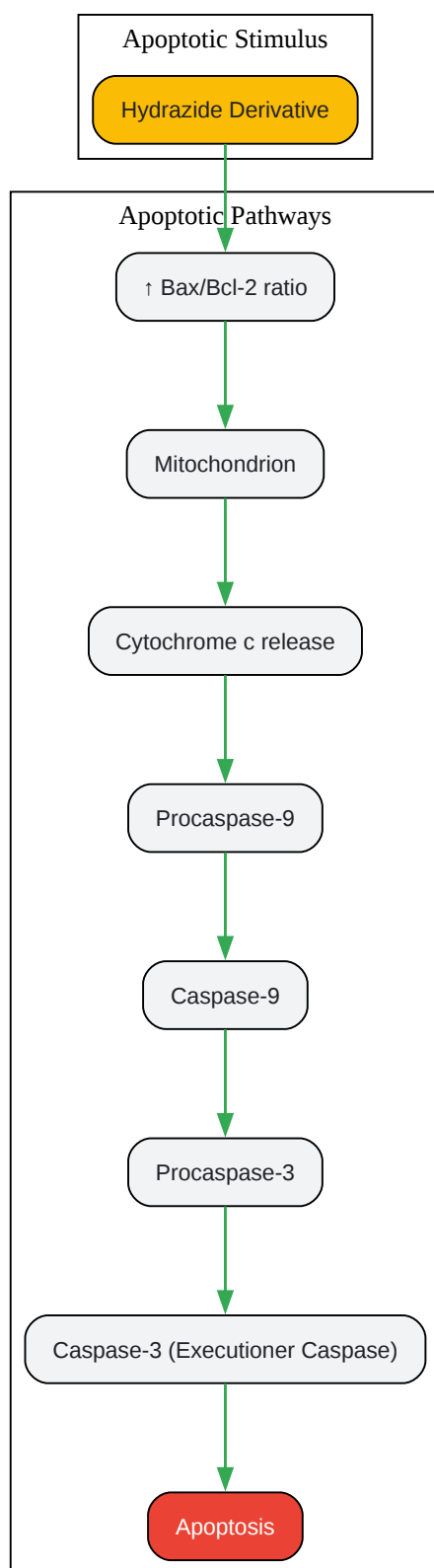
Property	Value	Reference
CAS Number	31822-03-4	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> IN <sub>2</sub> O	[1]
Molecular Weight	262.05 g/mol	[1]
Melting Point	144-145 °C	
Appearance	White to off-white crystalline solid	
Solubility	Soluble in polar organic solvents	

## Synthesis of 2-Iodobenzohydrazide

The synthesis of **2-Iodobenzohydrazide** is typically achieved through a two-step process starting from 2-iodobenzoic acid. The first step involves the esterification of the carboxylic acid, followed by hydrazinolysis of the resulting ester.

## Synthesis Workflow





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## References

- 1. 2-iodobenzohydrazide [stenutz.eu]
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